

Commercial Availability and Applications of 4-Oxobutanenitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-Oxobutanenitrile

Cat. No.: B1583811

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Introduction

4-Oxobutanenitrile, also known as 3-formylpropionitrile, is a bifunctional organic molecule featuring both a nitrile and an aldehyde group. This unique structure makes it a versatile building block in organic synthesis, particularly for the preparation of heterocyclic compounds and as an intermediate in the development of novel therapeutic agents. Its ability to act as a Michael acceptor allows for a variety of conjugate addition reactions, further expanding its synthetic utility.^[1] This technical guide provides an in-depth overview of the commercial availability of **4-oxobutanenitrile** and its derivatives, detailed experimental protocols for its synthesis and purification, and an exploration of its biological significance, including its role in inducing apoptosis in cancer cells.

Commercial Availability and Suppliers

4-Oxobutanenitrile and its substituted analogs are available from a range of chemical suppliers. While pricing is often subject to quotation, the following table summarizes the availability of the parent compound and some common derivatives from various vendors. Purity levels are typically high, though some suppliers, particularly for research-grade derivatives, may require the buyer to perform their own analytical confirmation.

Compound Name	CAS Number	Supplier(s)	Typical Purity	Notes
4-Oxobutanenitrile	3515-93-3	Benchchem, Ambeed, Oakwood Chemical, Sunway Pharm, Accela ChemBio Inc.	≥97%	Also known as 3-formylpropionitrile.
2-Methyl-4-oxobutanenitrile	21251-23-0	Synchem	95%	Available on a synthesis-on-demand basis.
4-(4-bromophenyl)-4-oxobutanenitrile	51765-77-6	Sigma-Aldrich, Chem-Impex	≥ 97% (HPLC)	Sold for early discovery research; analytical data may not be provided by all suppliers.
4-(4-Chlorophenyl)-4-oxobutanenitrile	Not specified	Sigma-Aldrich	Research Grade	Buyer assumes responsibility to confirm purity.
4-(4-Fluorophenyl)-4-oxobutanenitrile	Not specified	Sigma-Aldrich	Research Grade	Buyer assumes responsibility to confirm purity.

Experimental Protocols

Synthesis of 4-Aryl-2-dialkylphosphonomethyl-4-oxobutanenitrile Derivatives

A general and efficient method for the synthesis of **4-oxobutanenitrile** derivatives involves the reaction of aromatic aldehydes with phosphorylated Michael acceptors. The following protocol is adapted from a published procedure.[\[2\]](#)

Materials:

- Aromatic aldehyde (1 eq.)
- 2-Dialkylphosphonomethylpropenenitrile (1 eq.)
- 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide (catalytic amount)
- Triethylamine
- N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Hexane
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) plates

Procedure:

- In a three-necked flask under a nitrogen atmosphere, dissolve the aromatic aldehyde and 2-dialkylphosphonomethylpropenenitrile in dry DMF.
- Add a catalytic amount of 3-ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide and triethylamine to the reaction mixture.
- Heat the reaction mixture and monitor its progress using TLC with an appropriate eluent system (e.g., EtOAc/Hexane).
- Upon completion of the reaction, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.

- Combine the fractions containing the pure product and evaporate the solvent to yield the 4-aryl-2-dialkylphosphonomethyl-**4-oxobutanenitrile** derivative.
- Characterize the final product using spectroscopic methods such as IR, NMR (^1H , ^{13}C , ^{31}P), and mass spectrometry.^[2]

Purification of 4-Oxobutanenitrile Derivatives by Recrystallization

Recrystallization is a common technique for purifying solid organic compounds like derivatives of **4-oxobutanenitrile**.

Materials:

- Crude **4-oxobutanenitrile** derivative
- Appropriate solvent (e.g., ethanol)
- Erlenmeyer flasks
- Heating source
- Filter paper
- Buchner funnel and flask

Procedure:

- Dissolve the crude solid in a minimal amount of a suitable hot solvent in an Erlenmeyer flask.
- If insoluble impurities are present, perform a hot filtration to remove them.
- Allow the hot, saturated solution to cool slowly to room temperature, which should induce crystallization of the pure compound.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals, for example, in a vacuum oven.

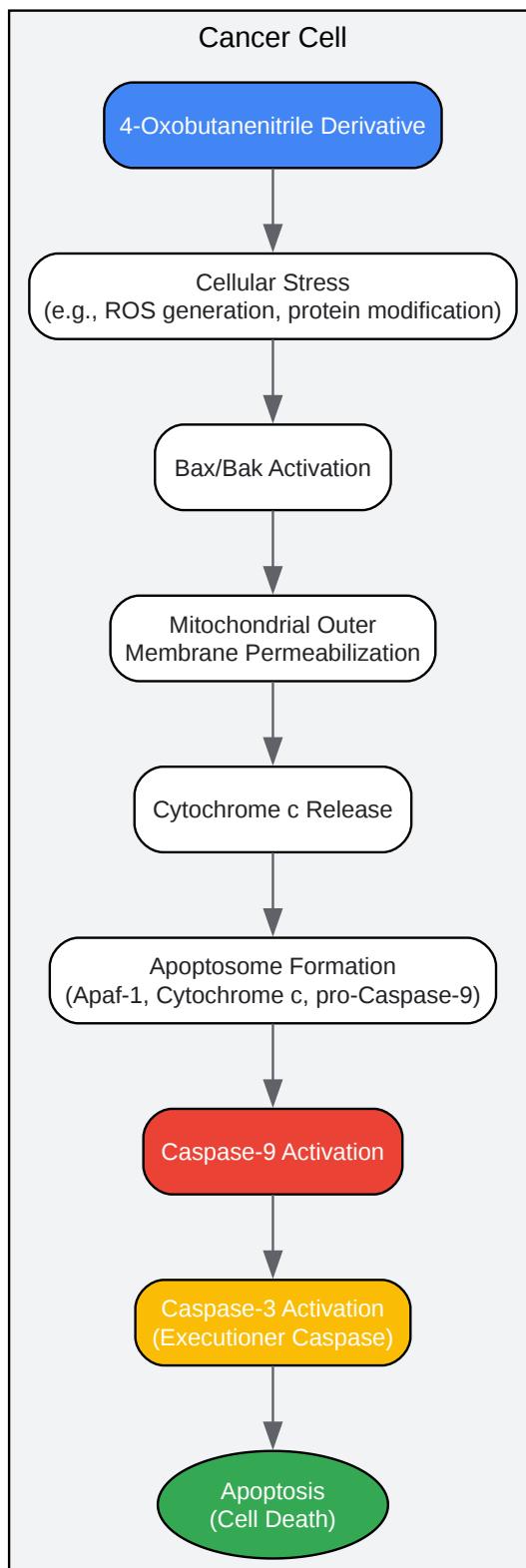
Biological Activity and Signaling Pathways

Derivatives of **4-oxobutanenitrile** have demonstrated promising biological activity, particularly in the context of anticancer research. Studies have shown that certain derivatives can induce apoptosis, or programmed cell death, in cancer cell lines such as HeLa (cervical cancer) and MCF-7 (breast cancer).^[1] The proposed mechanism of action involves the activation of caspases, a family of proteases that are central to the apoptotic pathway.^[1]

The cytotoxicity of these compounds is likely linked to their chemical reactivity. The presence of both a nitrile and a carbonyl group makes **4-oxobutanenitrile** and its analogs effective Michael acceptors.^[1] This allows them to react with nucleophilic residues in biological macromolecules, such as cysteine residues in proteins, potentially disrupting their function and triggering cellular stress pathways that lead to apoptosis.

Apoptosis Induction Pathway

The following diagram illustrates a simplified signaling pathway for apoptosis induction by **4-oxobutanenitrile** derivatives, leading to caspase activation and subsequent cell death.

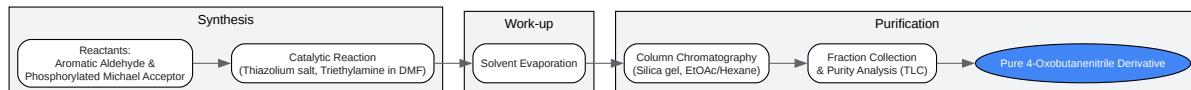


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Caption: Apoptosis induction by **4-oxobutanenitrile** derivatives.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the synthesis and purification of a **4-oxobutanenitrile** derivative.



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Caption: Synthesis and purification of **4-oxobutanenitrile** derivatives.

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References

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